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The Therapeutic Potential of (2R)-RXP470.1: A Technical Guide

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Compound of Interest		
Compound Name:	(2R)-RXP470.1	
Cat. No.:	B12373314	Get Quote

(2R)-RXP470.1 emerges from recent pharmacological investigations as a highly potent and selective inhibitor of Matrix Metalloproteinase-12 (MMP-12), an enzyme implicated in the pathogenesis of various inflammatory diseases. This technical guide synthesizes the current understanding of **(2R)-RXP470.1**, detailing its mechanism of action, quantitative efficacy, and the experimental frameworks used to elucidate its therapeutic promise, particularly in the context of atherosclerosis.

Core Mechanism of Action

(2R)-RXP470.1 is a phosphinic peptide that acts as a reversible, active-site-directed inhibitor of MMP-12.[1] Its therapeutic effects are primarily attributed to the selective inhibition of this enzyme, which plays a crucial role in extracellular matrix degradation, cell migration, and inflammatory signaling. By blocking MMP-12 activity, **(2R)-RXP470.1** modulates key pathological processes in atherosclerosis, including monocyte/macrophage invasion into plaques and macrophage apoptosis.[1][2]

Quantitative Data Summary

The inhibitory potency and in vivo efficacy of **(2R)-RXP470.1** have been quantified in several key studies. The data below is summarized for clarity and comparative analysis.

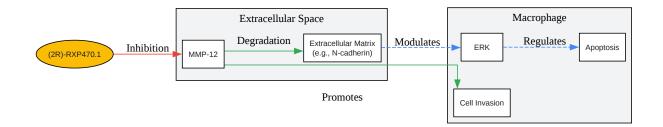


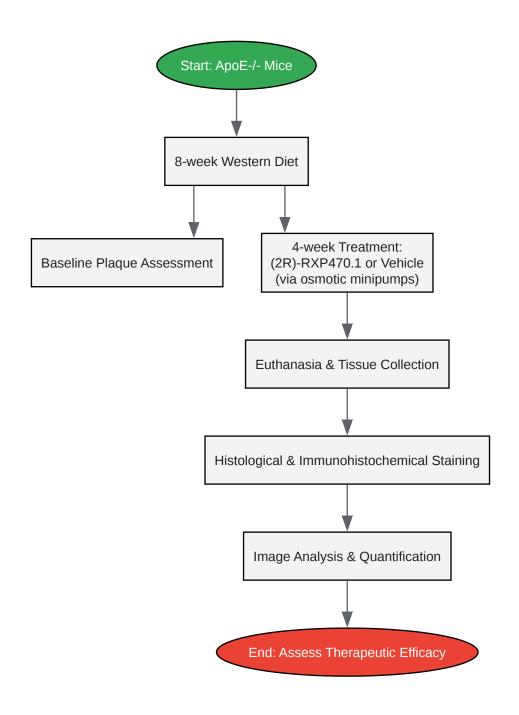
Parameter	Value	Species/System	Reference
In Vitro Inhibitory Activity			
Ki (MMP-12)	0.2 nM	Human	[1]
Ki (MMP-12)	0.26 nM	Human	[3]
Selectivity vs. other MMPs	2 to 4 orders of magnitude less potent	Human	[1]
In Vivo Efficacy in Atherosclerosis (ApoE-/- Mice)			
Plaque Area Reduction	~50%	Mouse	[2]
Smooth Muscle Cell:Macrophage Ratio	Increased by 33%	Mouse	[2]
Minimum Fibrous Cap Thickness	Increased	Mouse	[2]
Necrotic Core Size	Reduced by 46%	Mouse	[2]

Signaling Pathway

The inhibitory action of **(2R)-RXP470.1** on MMP-12 initiates a signaling cascade that culminates in the stabilization of atherosclerotic plaques. A key pathway involves the modulation of macrophage apoptosis, which is, at least in part, mediated through the Extracellular signal-Regulated Kinase (ERK) pathway. The precise upstream and downstream effectors of MMP-12 in this context are a subject of ongoing research.









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References

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- 2. MMP-12 regulates proliferation of mouse macrophages via the ERK/P38 MAPK pathways during inflammation PubMed [pubmed.ncbi.nlm.nih.gov]
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 [https://www.benchchem.com/product/b12373314#what-is-the-therapeutic-potential-of-2r-rxp470-1]

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